

Personal protective equipment for handling (+)-Camphor

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Compound of Interest

Compound Name: (+)-Camphor

Cat. No.: B7767059

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Essential Safety and Handling Guide for (+)-Camphor

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **(+)-Camphor** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Occupational Exposure Limits

The following table summarizes the occupational exposure limits for **(+)-Camphor**. It is imperative to maintain workplace concentrations below these mandated levels.

Parameter	Value	Agency	Notes
Permissible Exposure Limit (PEL) - Time-Weighted Average (TWA)	2 mg/m ³	OSHA	Legally enforceable limit for an 8-hour workday.
Threshold Limit Value (TLV) - Time-Weighted Average (TWA)	2 mg/m ³	ACGIH	Recommendation for an 8-hour workday.
Threshold Limit Value (TLV) - Short-Term Exposure Limit (STEL)	3 mg/m ³	ACGIH	15-minute TWA exposure that should not be exceeded at any time during a workday.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to minimize exposure risk. The following table provides guidance on suitable PPE for handling **(+)-Camphor**.

PPE Type	Material/Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended)	Protects against skin irritation and absorption. While specific breakthrough time data for (+)-Camphor is not readily available, nitrile and neoprene gloves generally offer good resistance to ketones. Regular glove changes are recommended, especially after splashes.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from dust particles and potential splashes.
Skin and Body Protection	Laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	NIOSH-approved respirator with an organic vapor cartridge	Required when engineering controls (e.g., fume hood) are not sufficient to maintain exposure below the occupational exposure limits, or during spill cleanup of a large quantity.

Operational and Disposal Plans

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, hazard pictograms, and date of receipt.
- **Storage:** Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
[1] Keep containers tightly closed.[1] **(+)-Camphor** is a flammable solid and should be stored

in a dedicated flammables cabinet.[2] It is incompatible with strong oxidizing agents, naphthalene, 2-naphthol, dichlorobenzene, and strong bases.[3]

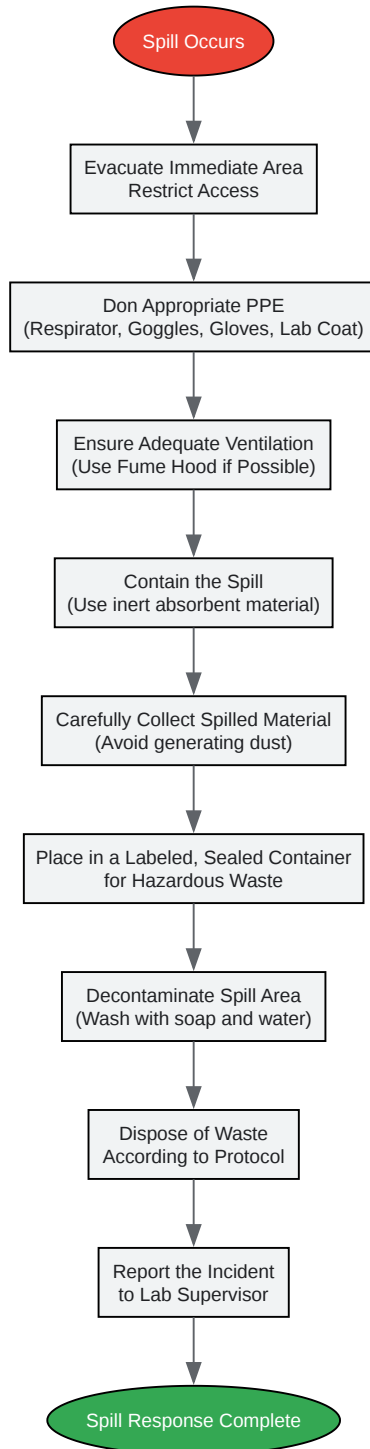
Handling and Use

- Ventilation: All handling of **(+)-Camphor** that may generate dust or vapors should be conducted in a certified chemical fume hood to maintain exposure below recommended limits.[2]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.
- Housekeeping: Avoid the accumulation of dust. Use "wet" cleaning methods or a HEPA-filtered vacuum for cleanup; do not use dry sweeping.[3]

Spill Response

In the event of a spill, follow the established emergency procedure. The logical workflow for handling a **(+)-Camphor** spill is illustrated in the diagram below.

Workflow for (+)-Camphor Spill Response



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Caption: Logical workflow for responding to a **(+)-Camphor** spill.

Disposal Plan

(+)-Camphor is a flammable solid and must be disposed of as hazardous waste.

- **Waste Collection:** Collect all **(+)-Camphor** waste, including contaminated materials (e.g., gloves, absorbent pads), in a clearly labeled, sealed, and compatible waste container.
- **Disposal Procedure:** The recommended disposal method for hydrocarbons and flammable ketones like **(+)-Camphor** is through a licensed hazardous waste disposal company. Do not attempt to dispose of this material down the drain or in regular trash.
- **Regulatory Compliance:** Ensure that all local, state, and federal regulations regarding hazardous waste disposal are strictly followed. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance and to arrange for waste pickup.

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References

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- 2. flinnsci.com [flinnsci.com]
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